

Comparative Bioactivity Analysis: Apigenin vs. Apigenin 7-O-glucuronide

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Compound of Interest

Compound Name: Apigenin 7-O-glucuronide

CAS No.: 29741-09-1

Cat. No.: B190601

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This guide provides a detailed comparison of the bioactivities of Apigenin and its metabolite, **Apigenin 7-O-glucuronide**. It is intended for researchers, scientists, and professionals in drug development, offering objective data from experimental studies to delineate the functional differences and potential therapeutic applications of each compound.

Introduction

Apigenin (4',5,7-trihydroxyflavone) is a well-studied natural flavone found abundantly in various plants, fruits, and vegetables.^{[1][2]} It is known for a wide spectrum of biological activities, including antioxidant, anti-inflammatory, and anticancer effects.^{[2][3]} In nature and within the body, apigenin often exists in glycosylated forms or as a product of phase II metabolism.^{[4][5]}

Apigenin 7-O-glucuronide is a major metabolite of apigenin, formed in the liver and intestines. While the aglycone (Apigenin) is often considered the primary bioactive form, its glucuronidated metabolites can also possess distinct and significant biological activities.^[6] This comparison guide synthesizes experimental data to contrast the bioactivities of these two related compounds.

Quantitative Bioactivity Data

The following tables summarize the quantitative data from various in vitro studies, comparing the efficacy of Apigenin and its glucuronide or glucoside derivatives. Note that while the focus is on **Apigenin 7-O-glucuronide**, comparative data is more readily available for the structurally similar Apigenin-7-O-glucoside, which is also included for reference and clearly delineated.

Table 1: Comparative Cytotoxicity (IC₅₀ Values)

Compound	Cell Line	Cancer Type	IC ₅₀ Value	Reference
Apigenin	HCT116	Colon Cancer	62 µM	[7]
Apigenin-7-O-glucoside	HCT116	Colon Cancer	15 µM	[7][8]
Apigenin-7-O-glucoside	HeLa	Cervical Cancer	18.28 µM	[9]

Note: In this study, Apigenin-7-O-glucoside demonstrated a four-fold stronger cytotoxic effect on HCT116 colon cancer cells compared to its aglycone, Apigenin.[7]

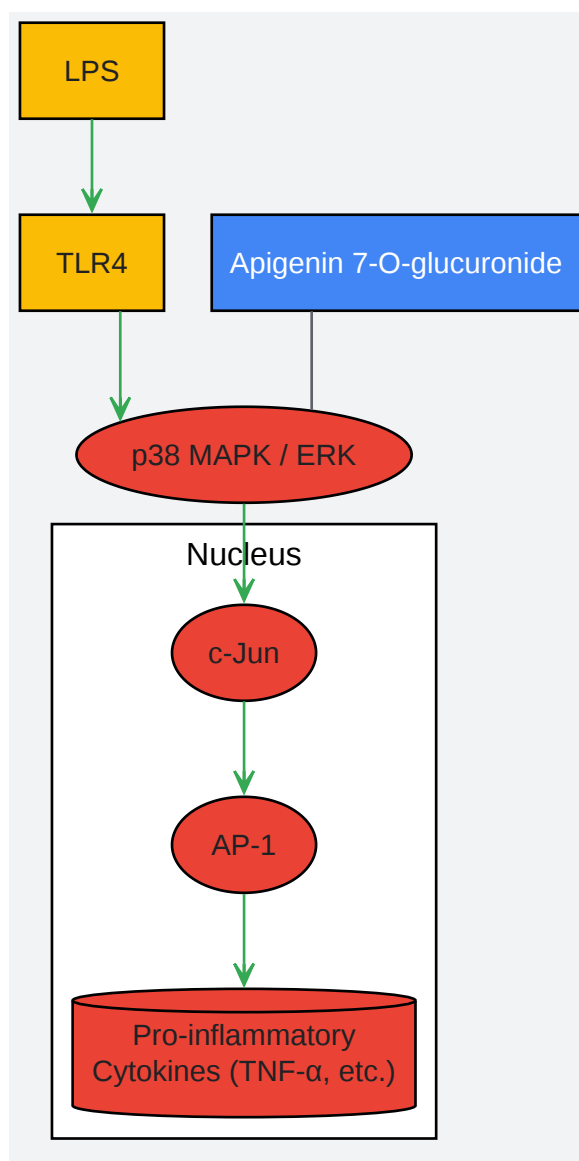
Table 2: Enzyme and Inflammatory Mediator Inhibition

Compound	Target	Biological Activity	IC ₅₀ / Inhibition	Reference
Apigenin 7-O-glucuronide	MMP-3	Matrix Metalloproteinase	12.87 μ M	[10]
Apigenin 7-O-glucuronide	MMP-13	Matrix Metalloproteinase	0.27 μ M	[10]
Apigenin 7-O-glucuronide	PTP1B	Protein Tyrosine Phosphatase	7.14 μ M	[10]
Apigenin 7-O-glucuronide	AChE	Acetylcholinesterase	62.96 μ M	[10]
Apigenin 7-O-glucuronide	Aldose Reductase	Aldose Reductase	107.1 μ M	[10]
Apigenin 7-O-glucuronide	NO, PGE ₂ , TNF- α Production	Anti-inflammatory (in RAW 264.7 cells)	Inhibition at 100 μ M	[10]

Signaling Pathways and Mechanisms of Action

Apigenin and **Apigenin 7-O-glucuronide** exert their effects by modulating distinct cellular signaling pathways.

Apigenin 7-O-glucuronide: Studies show that **Apigenin 7-O-glucuronide** primarily inhibits inflammatory responses by targeting the MAPK and AP-1 signaling pathways. In LPS-stimulated macrophages, it suppresses the phosphorylation of p38 MAPK and ERK, which in turn prevents the translocation of the transcription factor c-Jun to the nucleus.[6] This action inhibits AP-1-mediated gene expression, leading to a decrease in the production of pro-inflammatory cytokines like TNF- α .[6]



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Caption: **Apigenin 7-O-glucuronide** inhibits LPS-induced inflammation via the MAPK/AP-1 pathway.

Apigenin: The aglycone, Apigenin, has a broader range of reported targets. It is known to induce apoptosis and autophagy and inhibit cell proliferation by modulating multiple critical signaling pathways.[1] These include the PI3K/AKT/mTOR, NF- κ B, and MAPK/ERK pathways. [1][3] For instance, in cancer cells, Apigenin can suppress the PI3K/AKT pathway, a central regulator of cell survival and proliferation.[3]

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